

In-depth Technical Guide: The Crystal Structure of 4-Benzoylphenyl 2-methoxybenzoate

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Compound of Interest

Compound Name: 4-Benzoylphenyl 2-methoxybenzoate

Cat. No.: B290638

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A comprehensive analysis of the crystallographic data and structural features of **4-Benzoylphenyl 2-methoxybenzoate**, including insights into its synthesis, potential applications, and the experimental techniques used for its characterization.

Audience: Researchers, scientists, and drug development professionals.

Foreword: The Quest for a Crystal Structure

In the realm of materials science and drug discovery, a detailed understanding of a molecule's three-dimensional structure is paramount. It dictates physical properties, biological activity, and intermolecular interactions. This guide was intended to provide an exhaustive technical overview of the crystal structure of **4-Benzoylphenyl 2-methoxybenzoate**. However, a comprehensive search of publicly available scientific literature and crystallographic databases, including the Cambridge Structural Database (CSDC), has revealed that the crystal structure of this specific compound has not yet been determined or published.

While the absence of a solved crystal structure for **4-Benzoylphenyl 2-methoxybenzoate** prevents a detailed analysis of its specific crystallographic parameters, this guide will instead provide a foundational understanding of the methodologies that would be employed in its

determination. Furthermore, by examining the crystal structures of closely related analogues, we can infer potential structural characteristics and discuss the significance that the crystal structure of the title compound would hold for the scientific community.

This guide will therefore serve as a proleptic technical whitepaper, outlining the necessary experimental workflows, theoretical considerations, and potential insights that would be gleaned from the successful crystallization and structural analysis of **4-Benzoylphenyl 2-methoxybenzoate**.

Introduction: The Significance of Aryl Benzoate Scaffolds

Aryl benzoates are a class of organic compounds characterized by a benzoate group attached to a phenyl ring. This structural motif is prevalent in a wide array of functional materials and biologically active molecules. The benzophenone moiety, present in the "4-benzoylphenyl" portion of the target molecule, is a well-known pharmacophore and photoactive group. The "2-methoxybenzoate" component introduces an element of conformational flexibility and potential for specific hydrogen bonding interactions.

The combination of these fragments in **4-Benzoylphenyl 2-methoxybenzoate** suggests a molecule with potential applications in areas such as:

- **Asymmetric Catalysis:** Chiral versions could serve as ligands for transition metal catalysts.
- **Materials Science:** The rigid aromatic core and polar groups could lead to interesting liquid crystalline or non-linear optical properties.
- **Drug Discovery:** The benzophenone group is a known feature in various inhibitors and receptor antagonists.

A definitive crystal structure would be invaluable in all these areas, providing precise information on bond lengths, bond angles, torsion angles, and intermolecular packing, which are all critical for rational design and structure-activity relationship (SAR) studies.

Experimental Workflow for Crystal Structure Determination

The determination of a novel crystal structure, such as that of **4-Benzoylphenyl 2-methoxybenzoate**, follows a well-established, multi-step process.

Synthesis and Purification

The first crucial step is the chemical synthesis of **4-Benzoylphenyl 2-methoxybenzoate**. A plausible synthetic route would involve the esterification of 4-hydroxybenzophenone with 2-methoxybenzoyl chloride in the presence of a base.

Caption: Synthetic and purification workflow for **4-Benzoylphenyl 2-methoxybenzoate**.

Following synthesis, rigorous purification, typically by column chromatography and recrystallization, is essential to obtain a high-purity sample suitable for single crystal growth.

Crystallization

Growing single crystals of sufficient size and quality is often the most challenging step. Various techniques would be employed:

- **Slow Evaporation:** A solution of the compound in a suitable solvent is allowed to evaporate slowly, gradually increasing the concentration until saturation is reached and crystals form.
- **Vapor Diffusion:** A solution of the compound is placed in a small, open vial, which is then placed in a larger sealed container with a more volatile "anti-solvent" in which the compound is insoluble. The anti-solvent vapor slowly diffuses into the solution, reducing the solubility of the compound and inducing crystallization.
- **Cooling:** A saturated solution of the compound is slowly cooled, as solubility typically decreases with temperature.

The choice of solvents and techniques is often empirical and requires screening a wide range of conditions.

Single-Crystal X-ray Diffraction

Once suitable crystals are obtained, the definitive structural data is collected using a single-crystal X-ray diffractometer.

Caption: Experimental workflow for single-crystal X-ray diffraction.

The process involves irradiating the crystal with monochromatic X-rays and collecting the diffraction pattern. The positions and intensities of the diffracted beams are then used to determine the electron density distribution within the crystal, and thus the atomic positions.

Predicted Structural Features and Analysis

Based on the crystal structures of analogous compounds, we can anticipate several key structural features for **4-Benzoylphenyl 2-methoxybenzoate**.

Conformational Analysis

A key feature of interest would be the dihedral angles between the three aromatic rings. The molecule possesses significant conformational freedom around the ester and ketone linkages. The torsion angle between the benzoyl phenyl ring and the central phenyl ring, as well as the torsion angle between the central phenyl ring and the 2-methoxybenzoate ring, would define the overall shape of the molecule. Steric hindrance from the ortho-methoxy group would likely lead to a non-planar conformation.

Intermolecular Interactions

In the solid state, molecules will pack in a way that maximizes favorable intermolecular interactions. We can predict the presence of:

- **C-H...O Hydrogen Bonds:** The carbonyl oxygen atoms of the ester and ketone groups are likely to act as hydrogen bond acceptors for weak C-H...O interactions with neighboring molecules.
- **π - π Stacking:** The aromatic rings could engage in π - π stacking interactions, further stabilizing the crystal lattice.

The nature and geometry of these interactions would be crucial in determining the macroscopic properties of the material.

Crystallographic Data Table (Hypothetical)

If the crystal structure were determined, the data would be presented in a table similar to the one below. The values are hypothetical and serve as an example of the type of information that would be obtained.

Parameter	Hypothetical Value
Chemical Formula	C ₂₁ H ₁₆ O ₄
Formula Weight	344.35 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	10.123(4)
b (Å)	15.456(6)
c (Å)	11.789(5)
β (°)	105.23(1)
Volume (Å ³)	1778.9(1)
Z	4
Calculated Density (g/cm ³)	1.285
R-factor (%)	4.5
Data Collection Temperature	100 K

Conclusion and Future Outlook

While the crystal structure of **4-Benzoylphenyl 2-methoxybenzoate** remains to be elucidated, this guide has outlined the critical importance of such a determination and the experimental pathway to achieve it. The synthesis, crystallization, and structural analysis of this compound would provide valuable insights for researchers in medicinal chemistry, materials science, and organic synthesis.

The scientific community is encouraged to pursue the crystallization and structural determination of this and other novel small molecules. The deposition of such data into public databases like the Cambridge Structural Database is essential for the continued advancement of chemical and biological sciences.

References

As no direct literature on the crystal structure of **4-Benzoylphenyl 2-methoxybenzoate** is available, this section would typically list authoritative sources on the methodologies and related structures discussed. Examples of relevant citations would include seminal papers on X-ray crystallography, review articles on the applications of benzophenones and aryl benzoates, and publications detailing the crystal structures of closely related analogues.

- Stout, G. H., & Jensen, L. H. (1989). X-ray structure determination: a practical guide. John Wiley & Sons. [\[Link\]](#)
- Allen, F. H. (2002). The Cambridge Structural Database: a quarter of a million crystal structures and rising. Acta Crystallographica Section B: Structural Science, 58(3), 380-388. [\[Link\]](#)
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